

An Introduction to o-Terphenyl: Properties and Applications

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Compound of Interest

Compound Name: O-Terphenyl

Cat. No.: B166444

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o-Terphenyl, with the chemical formula $C_{18}H_{14}$, is an aromatic hydrocarbon that appears as a colorless or light-yellow solid.[1][2] It is one of three isomers of terphenyl, the others being m-terphenyl and p-terphenyl. This guide will focus specifically on the ortho-isomer. **o-Terphenyl** is insoluble in water but soluble in many common aromatic solvents.[2][3] It is often used in industrial applications as a heat transfer fluid, a textile dye carrier, and as an intermediate in the production of lubricants and in organic synthesis.[3][4] In a laboratory setting, its unique properties make it a valuable compound for various research applications.

Understanding the Hazards: A Prerequisite for Safe Handling

A thorough understanding of the potential hazards associated with **o-terphenyl** is the foundation of safe laboratory practices. This compound presents several health and environmental risks that necessitate careful handling.

Primary Health Hazards:

- **Irritation:** **o-Terphenyl** is irritating to the eyes, skin, and respiratory tract.[1][5] Direct contact can cause redness and pain.[5]
- **Inhalation Toxicity:** Inhalation of **o-terphenyl** dust or fumes can lead to respiratory irritation, coughing, and a sore throat.[1][5] It is classified as toxic if inhaled.[6]

- **Ingestion Toxicity:** The substance is harmful if swallowed, with potential effects including nausea, vomiting, and diarrhea.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Systemic Effects:** Animal studies suggest that exposure may cause damage to the liver and kidneys.[\[1\]](#)[\[4\]](#)
- **Carcinogenicity:** While not definitively classified as a human carcinogen by major regulatory bodies, some sources indicate it is suspected of causing cancer.[\[8\]](#)[\[9\]](#)

Environmental Hazards:

o-Terphenyl is very toxic to aquatic life with long-lasting effects.[\[8\]](#)[\[10\]](#) Therefore, it is crucial to prevent its release into the environment.

Quantitative Data Summary

For quick reference, the following tables summarize the key physical, chemical, and toxicological properties of **o-terphenyl**.

Table 1: Physical and Chemical Properties of **o-Terphenyl**

Property	Value	Source(s)
CAS Number	84-15-1	[1]
Molecular Weight	230.3 g/mol	[2]
Appearance	Colorless or light-yellow solid	[1] [2]
Melting Point	56-59 °C (133-138 °F)	[2] [4] [11]
Boiling Point	332-337 °C (630-639 °F)	[2] [11]
Flash Point	163-171 °C (325-340 °F)	[1] [4] [11]
Density	1.14-1.16 g/cm ³	[2] [7]
Vapor Pressure	0.0033 Pa at 25°C	[5]
Water Solubility	Insoluble	[1] [2]

Table 2: Occupational Exposure Limits

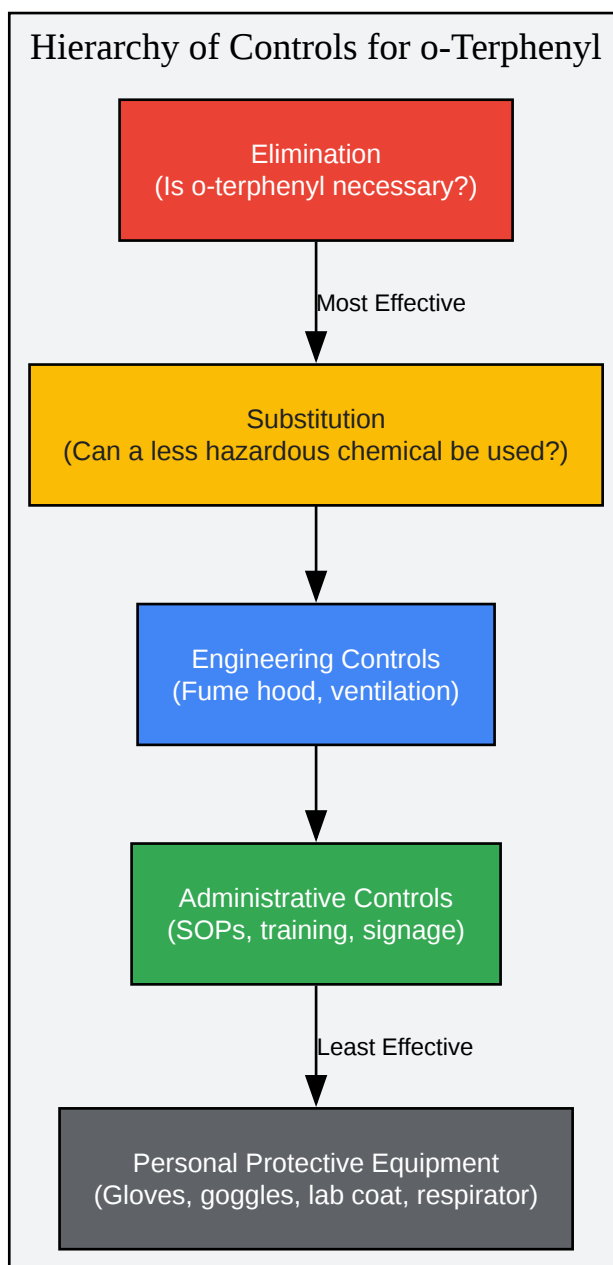
Regulatory Body	Limit	Source(s)
OSHA PEL	9 mg/m ³ (1 ppm) - Ceiling	[1] [4]
NIOSH REL	5 mg/m ³ (0.5 ppm) - Ceiling	[1] [4]
ACGIH TLV	5 mg/m ³ - Ceiling	[4]

Table 3: Toxicological Data

Endpoint	Value	Species	Source(s)
LD50 Oral	1900 mg/kg	Rat	[6] [8]
LC50 Inhalation	0.89 mg/L (4 h)	Rat	[8]
LC50 Aquatic (Fish)	0.12 mg/L (96 h)	Oryzias latipes	[8]
EC50 Aquatic (Daphnia)	0.52 mg/L (48 h)	Daphnia	[8]

A Hierarchy of Controls for Safe Handling

To mitigate the risks associated with **o-terphenyl**, a systematic approach based on the hierarchy of controls should be implemented. This prioritizes the most effective control measures.



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Caption: A visual representation of the hierarchy of controls for managing risks associated with o-terphenyl.

Standard Operating Procedures for Handling o-Terphenyl

Adherence to well-defined Standard Operating Procedures (SOPs) is critical for ensuring the safety of all laboratory personnel.

1. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Skin Protection: Wear nitrile or other chemically resistant gloves and a lab coat to prevent skin contact.[\[5\]](#)[\[12\]](#)[\[13\]](#) Contaminated clothing should be removed immediately.[\[8\]](#)[\[12\]](#)
- Respiratory Protection: When handling **o-terphenyl** as a powder or when there is a risk of generating dust or aerosols, a NIOSH-approved respirator with a particulate filter is required. [\[1\]](#)[\[5\]](#)[\[8\]](#) Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[\[8\]](#)[\[14\]](#)

2. Engineering Controls:

- Ventilation: Always handle **o-terphenyl** in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[14\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the work area.[\[1\]](#)[\[10\]](#)[\[12\]](#)

3. Safe Handling and Storage:

- Handling: Avoid creating dust when handling the solid material.[\[8\]](#) Do not eat, drink, or smoke in areas where **o-terphenyl** is handled.[\[7\]](#)[\[14\]](#) Wash hands thoroughly after handling. [\[8\]](#)[\[14\]](#)
- Storage: Store **o-terphenyl** in a tightly closed container in a dry, cool, and well-ventilated area.[\[8\]](#)[\[10\]](#) Keep it away from strong oxidizing agents.[\[3\]](#)[\[12\]](#)

Emergency Procedures: A Step-by-Step Guide

In the event of an emergency, a swift and informed response is crucial.

1. Spills and Leaks:

- **Small Spills:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[10]
- **Large Spills:** For larger spills, evacuate the area and prevent the material from entering drains or waterways.[8][10] Wear appropriate PPE, including respiratory protection, and contain the spill.[8]

2. First Aid Measures:

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2][12] Seek immediate medical attention.[1][2]
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area with soap and water.[2][12]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[1][12] Seek immediate medical attention.[1][8]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2][7][8]

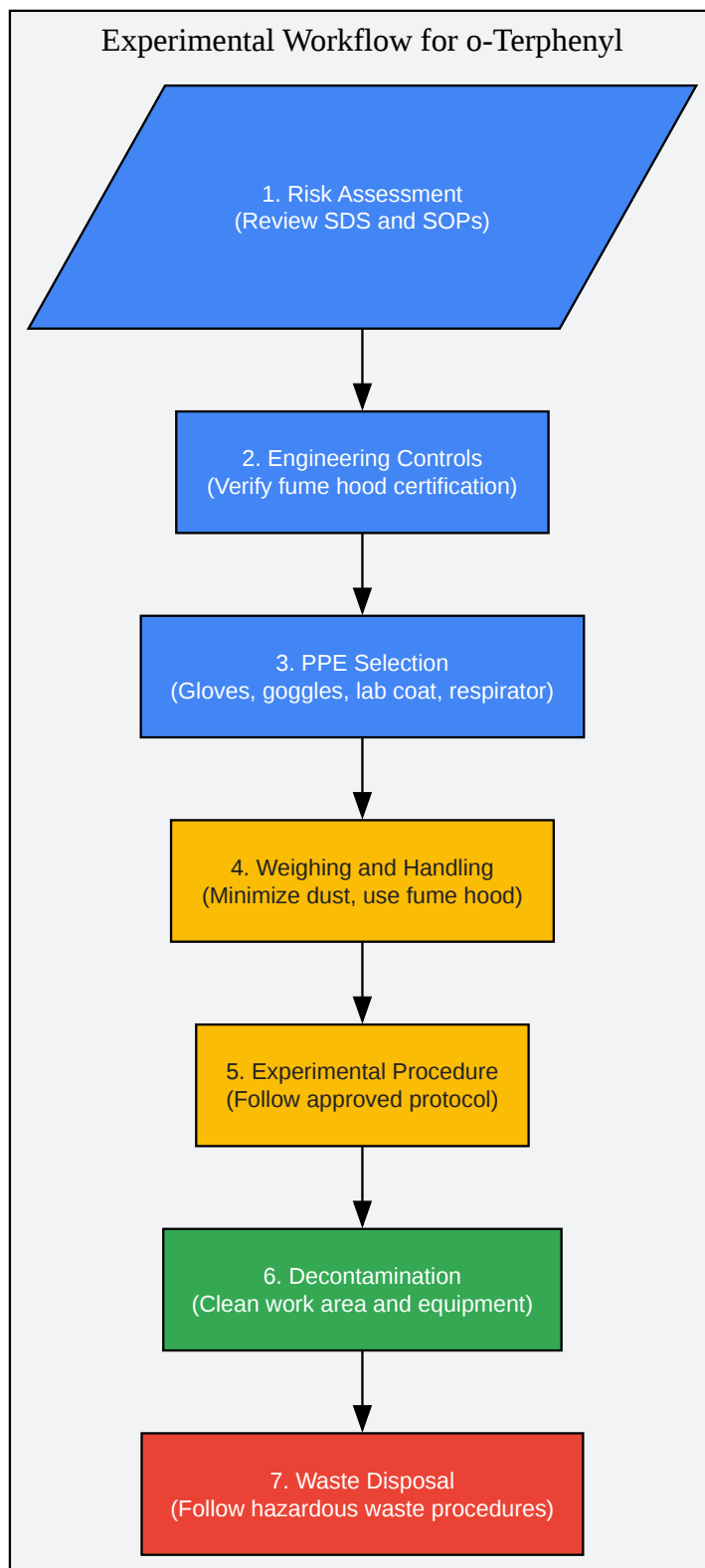
3. Firefighting Measures:

o-Terphenyl is a combustible solid.[1][12]

- **Suitable Extinguishing Media:** Use water spray, dry chemical, foam, or carbon dioxide to extinguish a fire.[8][9][14]
- **Unsuitable Extinguishing Media:** Do not use a direct water stream as it may spread the fire.[14]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][10][14]

Experimental Workflow for Safe o-Terphenyl Use

The following diagram outlines a logical workflow for researchers planning to use **o-terphenyl** in their experiments.



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Caption: A recommended workflow for the safe use of **o-terphenyl** in a laboratory setting.

Conclusion

o-Terphenyl is a valuable chemical for various research and industrial applications. However, its potential health and environmental hazards necessitate a comprehensive understanding and strict adherence to safety protocols. By implementing the hierarchy of controls, following established SOPs, and being prepared for emergencies, researchers can handle **o-terphenyl** safely and responsibly, ensuring a secure laboratory environment for all.

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